

Application Notes and Protocols: Preparation of K34c Hydrochloride Stock Solution

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Compound of Interest

Compound Name: K34c hydrochloride

Cat. No.: B15581162

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These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **K34c hydrochloride**, a potent and selective $\alpha 5\beta 1$ integrin antagonist. Adherence to these guidelines is crucial for ensuring the stability, and reliable performance of the compound in downstream applications.

Compound Information

K34c hydrochloride is a small molecule inhibitor of $\alpha 5\beta 1$ integrin. By targeting this integrin, K34c can modulate cellular processes such as adhesion, migration, and survival.[1][2] It has been shown to reduce chemotherapy-induced premature senescence and promote apoptosis in glioblastoma cells.[2][3]

Parameter	Value	Source
Molecular Weight	447.53 g/mol	[1]
CAS Number	939769-93-4	[1]
Purity	≥98% (HPLC)	[1]
Chemical Name	N-(2,6-Dimethylbenzoyl)-O-[3-(2-pyridinylamino)propyl]-L-tyrosine	[1]

Solubility Data

Proper dissolution is critical for the preparation of a homogenous stock solution. The following table summarizes the solubility of **K34c hydrochloride** in common laboratory solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes	Source
DMSO	125	279.31	Ultrasonic assistance may be needed. Hygroscopic DMSO can impact solubility; use newly opened solvent.	[3]
DMSO	120	268.14	Sonication is recommended.	[4]
DMSO	44.75	100		[1]
Ethanol	44.75	100		[1]

Note: It is recommended to prepare stock solutions at a concentration lower than the maximum solubility to ensure complete dissolution.

Experimental Protocol: Preparation of a 10 mM K34c Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **K34c hydrochloride** in DMSO.

Materials:

- **K34c hydrochloride** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil for light protection)
- Analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath sonicator (optional, but recommended)

Procedure:

- **Pre-weighing Preparations:** Ensure the analytical balance is calibrated and located in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- **Weighing **K34c Hydrochloride**:** Carefully weigh the desired amount of **K34c hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.475 mg of **K34c hydrochloride** (Molecular Weight = 447.53 g/mol).
- **Dissolution:**
 - Transfer the weighed powder to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of sterile DMSO to the tube. For 4.475 mg of K34c, add 1 mL of DMSO to achieve a 10 mM concentration.

- Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution:
 - Visually inspect the solution for any undissolved particles.
 - If particulates are present, sonicate the solution in a water bath for 10-15 minutes.^[4] Gentle warming to 37°C for a short period may also aid dissolution, but avoid excessive heat.
- Aliquoting and Storage:
 - Once the powder is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

Storage and Stability

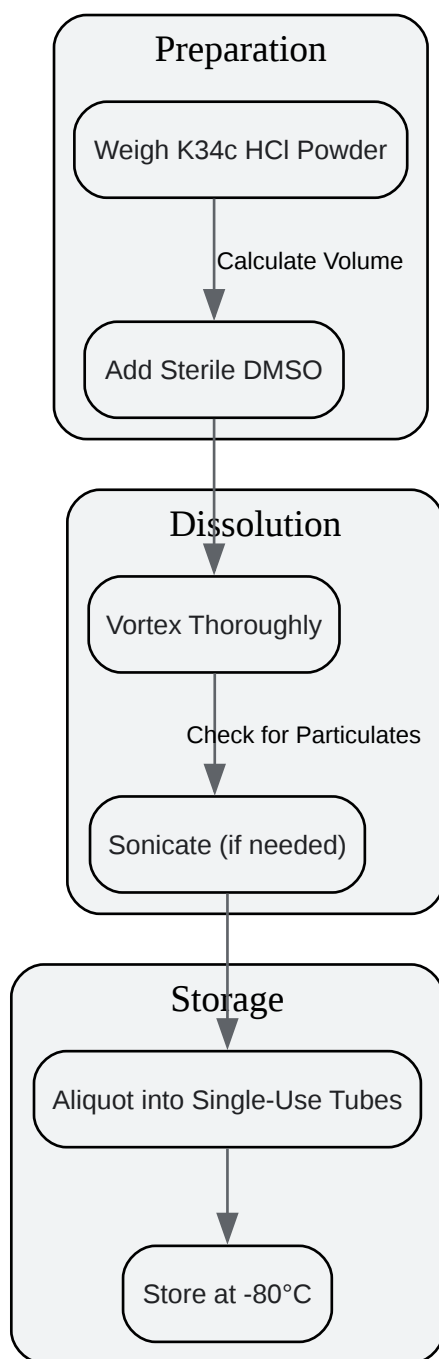
Proper storage is essential to maintain the integrity of the **K34c hydrochloride** stock solution.

Form	Storage Temperature	Stability Period	Source
Powder	-20°C	3 years	[3] [5]
Powder	4°C	2 years	[3] [5]
In Solvent	-80°C	6 months	[3] [5]
In Solvent	-20°C	1 month	[3] [5]

Note: For long-term storage of the stock solution, -80°C is recommended.

Visual Representations

Experimental Workflow

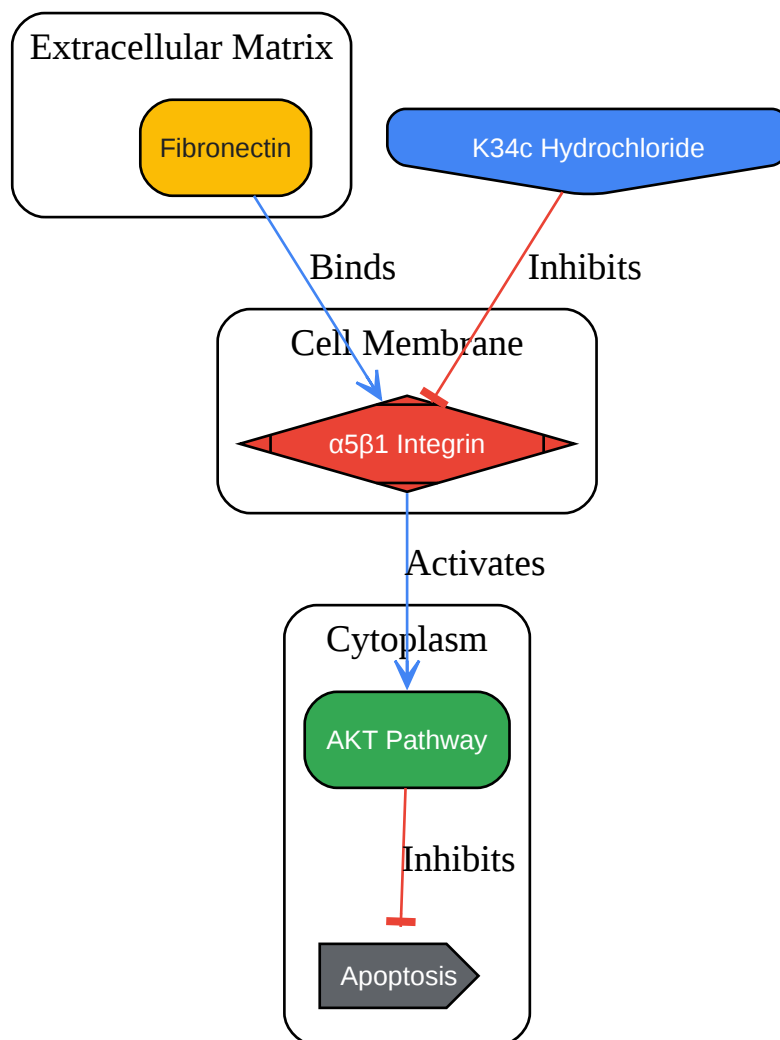


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Workflow for **K34c hydrochloride** stock solution preparation.

Signaling Pathway Context

K34c hydrochloride acts as an antagonist of $\alpha 5\beta 1$ integrin. This integrin, upon binding to its extracellular matrix ligand fibronectin, can activate downstream signaling pathways, such as the AKT pathway, which promotes cell survival and inhibits apoptosis. By blocking this interaction, K34c can inhibit these pro-survival signals.



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Simplified signaling pathway showing the inhibitory action of K34c.

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